

Benzyloxycarbonyl-PEG4-NHS ester safety data sheet information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzyloxy carbonyl-PEG4-NHS ester*

Cat. No.: *B15601687*

[Get Quote](#)

Technical Guide: Benzyloxycarbonyl-PEG4-NHS Ester

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information, experimental protocols, and visualizations for the use of Benzyloxycarbonyl-PEG4-NHS ester (Cbz-PEG4-NHS ester). This heterobifunctional crosslinker is a valuable tool in bioconjugation, drug delivery, and surface modification, enabling the linkage of molecules to primary amines while offering a protected amine functionality for further modification after a deprotection step.

Core Safety and Handling Information

While a specific Safety Data Sheet (SDS) for Benzyloxycarbonyl-PEG4-NHS ester is not publicly available, a comprehensive safety profile can be constructed based on the known reactivity of its functional groups: the N-Hydroxysuccinimide (NHS) ester and the Benzyloxycarbonyl (Cbz) protecting group. The following tables summarize the potential hazards and recommended handling procedures.

Hazard Identification and GHS Classification (Predicted)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation

Physical and Chemical Properties

Property	Value
CAS Number	2639395-44-9
Molecular Formula	C ₂₃ H ₃₁ NO ₁₀
Molecular Weight	481.49 g/mol
Appearance	White to off-white solid or oil
Solubility	Soluble in DMSO, DMF, DCM
Storage	Store at -20°C, desiccated

Handling and Personal Protective Equipment (PPE)

Precaution	Description
Ventilation	Work in a well-ventilated area, preferably in a chemical fume hood.
Eye Protection	Wear chemical safety goggles or a face shield.
Hand Protection	Wear nitrile or other appropriate chemical-resistant gloves.
Skin and Body Protection	Wear a lab coat and ensure skin is not exposed.
Respiratory Protection	If dusts or aerosols are generated, use a NIOSH-approved respirator.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.

Experimental Protocols

The following protocols provide a general framework for the use of Cbz-PEG4-NHS ester in a typical bioconjugation application, such as the modification of a protein.

Protein Conjugation with Cbz-PEG4-NHS Ester

This protocol details the conjugation of the NHS ester moiety to primary amines on a target protein.

Materials:

- Cbz-PEG4-NHS ester
- Protein of interest in an amine-free buffer (e.g., PBS, pH 7.2-8.0)
- Anhydrous DMSO or DMF
- Quenching buffer (e.g., 1 M Tris-HCl, pH 8.0 or 1 M glycine)
- Desalting column or dialysis cassette for purification

Procedure:

- Protein Preparation:
 - Ensure the protein is in an amine-free buffer at a concentration of 1-10 mg/mL. If the buffer contains primary amines (e.g., Tris), perform a buffer exchange.
- Cbz-PEG4-NHS Ester Stock Solution Preparation:
 - Allow the vial of Cbz-PEG4-NHS ester to equilibrate to room temperature before opening to prevent moisture condensation.
 - Immediately before use, dissolve the required amount of the ester in anhydrous DMSO or DMF to create a stock solution (e.g., 10 mM).
- Conjugation Reaction:
 - Add a 10- to 50-fold molar excess of the Cbz-PEG4-NHS ester stock solution to the protein solution while gently vortexing. The final concentration of the organic solvent should not exceed 10% (v/v) to avoid protein denaturation.
 - Incubate the reaction for 30-60 minutes at room temperature or for 2 hours on ice.

- Quenching the Reaction:
 - To stop the conjugation reaction, add the quenching buffer to a final concentration of 50-100 mM.
 - Incubate for 15 minutes at room temperature.
- Purification:
 - Remove excess, unreacted Cbz-PEG4-NHS ester and quenching reagents using a desalting column or by dialysis against an appropriate buffer.

Deprotection of the Cbz Group

This protocol describes the removal of the Cbz protecting group to reveal a primary amine for further modification.

Materials:

- Cbz-PEG-conjugated protein
- Palladium on carbon (Pd/C, 10%)
- Hydrogen source (e.g., hydrogen gas balloon or a hydrogen generator)
- Inert gas (e.g., nitrogen or argon)
- Reaction solvent (e.g., methanol, ethanol, or THF)
- Filtration apparatus (e.g., syringe filter with a 0.2 μm membrane)

Procedure:

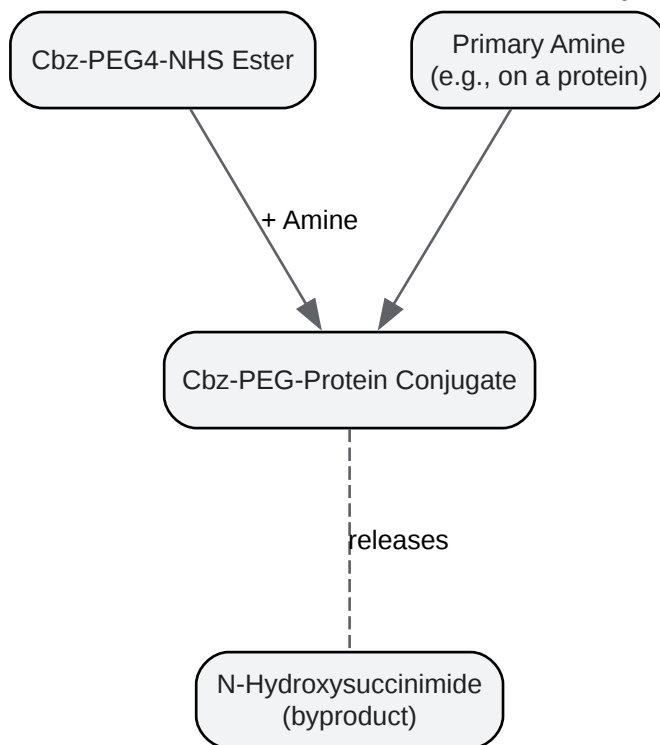
- Reaction Setup:
 - Dissolve the Cbz-PEG-conjugated protein in the chosen reaction solvent.
 - Place the solution in a reaction vessel equipped with a stir bar.

- Carefully add a catalytic amount of 10% Pd/C (typically 5-10% by weight of the substrate).
- Purge the reaction vessel with an inert gas.
- Hydrogenolysis:
 - Introduce hydrogen gas to the reaction vessel (e.g., via a balloon) and maintain a hydrogen atmosphere.
 - Stir the reaction mixture vigorously at room temperature. The reaction time can vary from a few hours to overnight. Monitor the reaction progress by a suitable analytical method (e.g., LC-MS).
- Work-up and Purification:
 - Once the reaction is complete, carefully purge the reaction vessel with an inert gas to remove excess hydrogen.
 - Filter the reaction mixture through a syringe filter to remove the Pd/C catalyst.
 - The resulting solution contains the deprotected PEG-conjugated protein, which can be further purified by methods such as dialysis or size-exclusion chromatography if necessary.

Visualizations

Reaction of Cbz-PEG4-NHS Ester with a Primary Amine

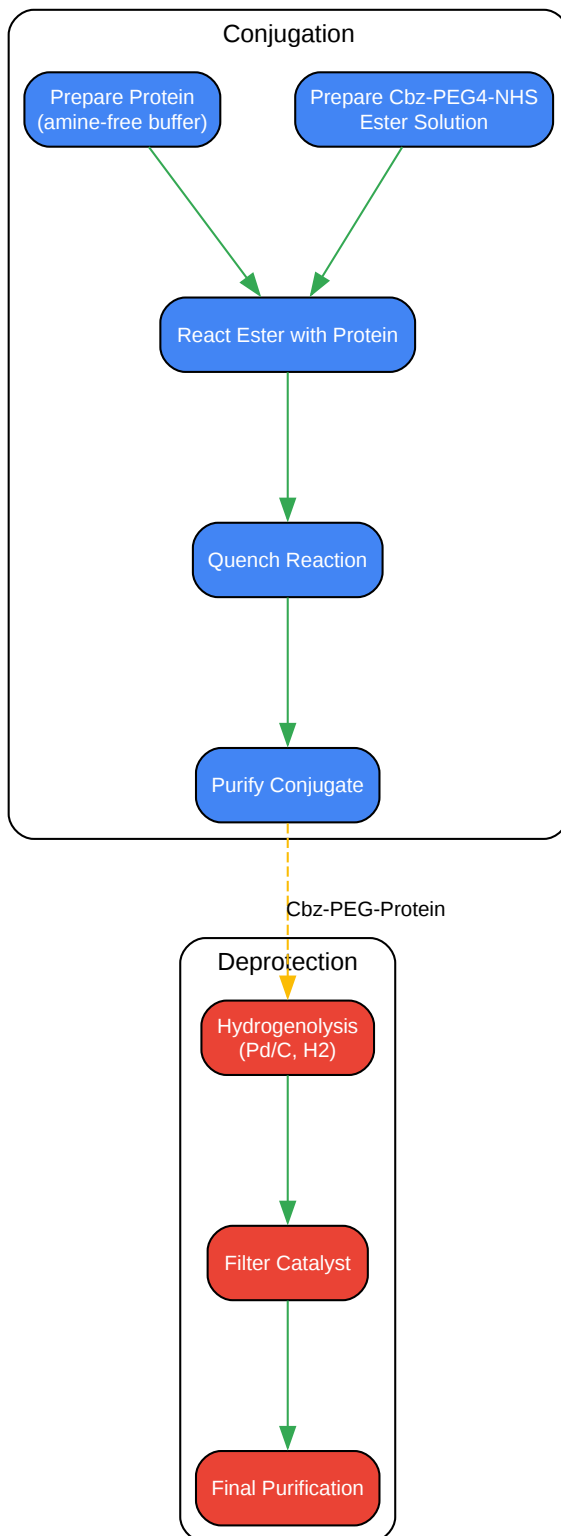
Reaction of Cbz-PEG4-NHS Ester with a Primary Amine

[Click to download full resolution via product page](#)

Caption: Cbz-PEG4-NHS ester reacts with a primary amine to form a stable amide bond.

Experimental Workflow for Protein Modification

Experimental Workflow for Protein Modification

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Benzyloxycarbonyl-PEG4-NHS ester safety data sheet information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15601687#benzyloxycarbonyl-peg4-nhs-ester-safety-data-sheet-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com